

A Comparative Guide to Rare-Earth Boride Structures: Properties and Experimental Characterization

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Compound of Interest

Compound Name: Neodymium boride

CAS No.: 12008-23-0

Cat. No.: B577285

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For researchers, scientists, and professionals in materials science and drug development, this guide offers an objective comparison of the structural and physical properties of different classes of rare-earth borides. It provides a comprehensive overview of key experimental data and detailed methodologies for their characterization.

Rare-earth borides are a fascinating class of compounds renowned for their diverse and often exceptional physical properties, including high melting points, extreme hardness, and unique electronic and magnetic behaviors. These characteristics make them promising materials for a wide range of applications, from thermionic emitters and superhard materials to components in electronic devices. This guide focuses on a comparative study of three prominent structural types: hexaborides (RB_6), tetraborides (RB_4), and dodecaborides (RB_{12}), with specific examples to illustrate their distinct properties.

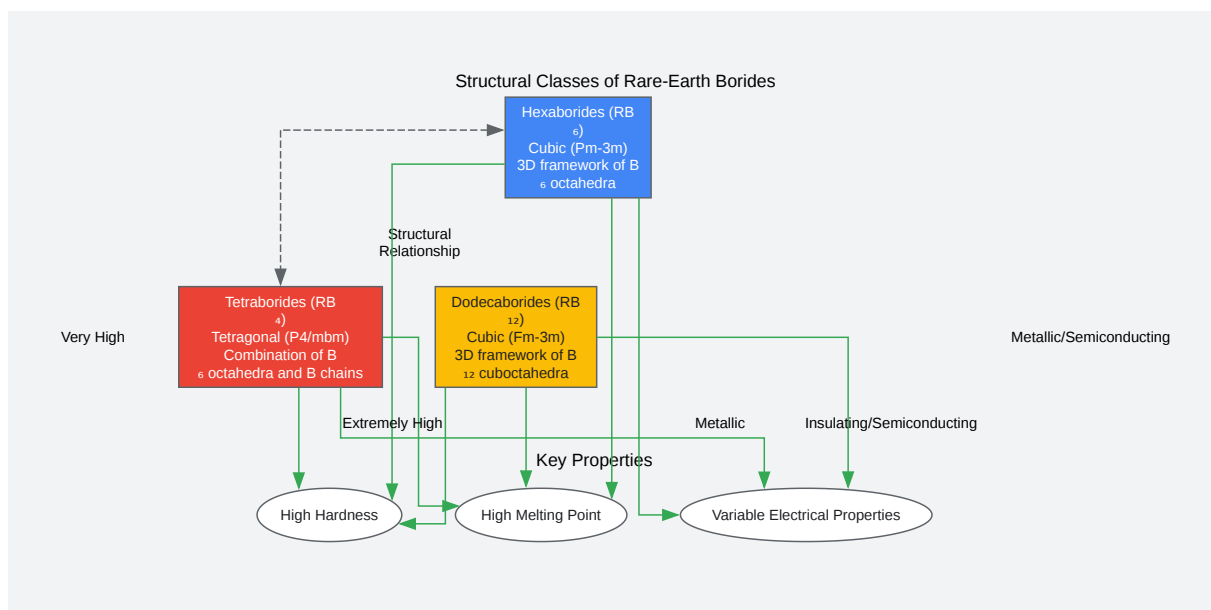
Comparative Data of Selected Rare-Earth Borides

The following table summarizes key quantitative data for selected rare-earth borides, offering a clear comparison of their structural and physical properties.

Property	LaB ₆	CeB ₆	SmB ₆	GdB ₄	YB ₁₂
Crystal Structure	Cubic	Cubic	Cubic	Tetragonal	Cubic
Space Group	Pm-3m	Pm-3m	Pm-3m	P4/mbm	Fm-3m
Lattice Parameter (a)	4.15 Å	4.14 Å	4.13 Å	7.22 Å	7.468 nm
Lattice Parameter (c)	-	-	-	4.11 Å	-
Melting Point (°C)	2210	2550	2230	~2650	>2000
Vickers Hardness (GPa)	~27	~25	~20	~22	~33
Electrical Resistivity (μΩ·cm)	~15	~29	High (Kondo Insulator)	~35	High

Structural Relationships and Properties

The diverse properties of rare-earth borides are intrinsically linked to their crystal structures. The following diagram illustrates the relationship between the different structural classes based on their boron frameworks.



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- To cite this document: BenchChem. [A Comparative Guide to Rare-Earth Boride Structures: Properties and Experimental Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b577285/docs#a-comparative-guide-to-rare-earth-boride-structures-properties-and-experimental-characterization>]

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